

Essential Safety and Logistical Information for Handling 5-Nitro-2-furonitrile

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Compound of Interest

Compound Name: 5-Nitro-2-furonitrile

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This document provides comprehensive guidance on the safe handling, personal protective equipment (PPE), and disposal of **5-Nitro-2-furonitrile**. Adherence to these protocols is critical to ensure personnel safety, prevent contamination, and maintain a secure laboratory environment. **5-Nitro-2-furonitrile** is a potent compound with significant health hazards, necessitating stringent control measures.

Hazard and Exposure Data

5-Nitro-2-furonitrile is classified as a hazardous substance. It is harmful if swallowed, toxic in contact with skin, and harmful if inhaled. It is also a suspected carcinogen. Due to its potency, all handling of **5-Nitro-2-furonitrile** powder should be performed within a certified chemical fume hood or, preferably, a glove box to minimize inhalation exposure.

Parameter	Value	Notes
CAS Number	59-82-5	
Molecular Formula	<chem>C5H2N2O3</chem>	
Molecular Weight	138.08 g/mol	
Appearance	Pale yellow to yellow crystalline powder	
GHS Hazard Statements	H302, H311, H332	Harmful if swallowed, Toxic in contact with skin, Harmful if inhaled.
Occupational Exposure Limit (OEL)	Not Established	As no specific OEL has been established, a conservative approach is to handle it as a potent compound, potentially in the range of 0.03 to 10 $\mu\text{g}/\text{m}^3$ (Safebridge Category 3).

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **5-Nitro-2-furonitrile**. The following table outlines the minimum required PPE.

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory and conform to EN 166 or OSHA 29 CFR 1910.133 standards. Provides a seal around the eyes to protect against dust particles.
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation, to be worn over safety goggles.
Hand Protection	Butyl Rubber Gloves	Butyl rubber gloves are recommended for handling nitro compounds. Always inspect gloves for integrity before each use and change them immediately upon contamination. For prolonged contact, consider double-gloving.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. A disposable over-garment is recommended when handling larger quantities.
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) with P100 filter	For handling powders, a PAPR is the preferred option to ensure a high level of respiratory protection. If a PAPR is not available, a full-face respirator with a P100 (or equivalent) particulate filter

cartridge is the minimum requirement.

Operational Plan for Safe Handling

A systematic workflow is crucial for safely handling **5-Nitro-2-furonitrile**.

Caption: Workflow for the safe handling of **5-Nitro-2-furonitrile**.

Experimental Protocol: General Weighing and Solution Preparation

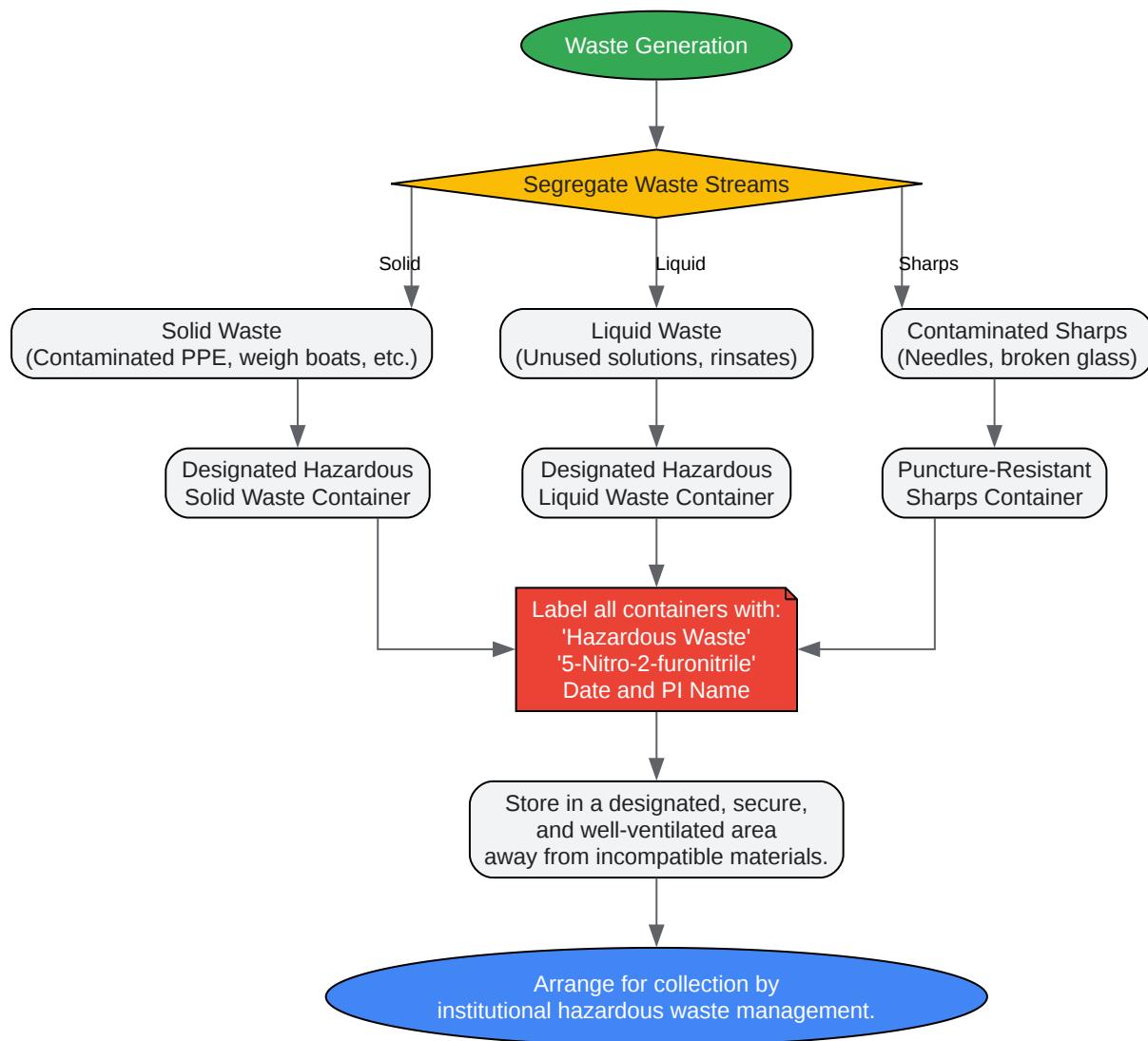
This protocol outlines a general procedure for accurately weighing **5-Nitro-2-furonitrile** and preparing a stock solution. This should be performed in a containment device such as a glove box or a fume hood with appropriate airflow.

- Preparation:
 - Ensure the balance is calibrated and level.
 - Place a weigh boat on the balance and tare.
 - Have a pre-labeled, sealable container ready for the prepared solution.
 - Prepare the appropriate solvent.
- Weighing:
 - Carefully transfer the desired amount of **5-Nitro-2-furonitrile** powder to the weigh boat using a clean, dedicated spatula.
 - Avoid creating dust. If any powder is spilled, follow the spill cleanup protocol.
 - Record the exact weight.
- Solution Preparation:
 - Carefully add the weighed powder to the pre-labeled container.

- Using a pipette, add the desired volume of solvent to the container.
- Seal the container and mix gently until the solid is completely dissolved.

Disposal Plan

Proper disposal of **5-Nitro-2-furonitrile** and associated waste is critical to prevent environmental contamination and ensure safety. All waste must be treated as hazardous.



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Caption: Step-by-step disposal plan for **5-Nitro-2-furonitrile** waste.

Decontamination and Spill Cleanup

- Decontamination: All surfaces and equipment that have come into contact with **5-Nitro-2-furonitrile** must be decontaminated. A suitable method is to wipe surfaces with a solvent known to dissolve the compound (e.g., acetone, acetonitrile), followed by a wash with soap and water. All cleaning materials must be disposed of as hazardous waste.
- Spill Cleanup:
 - Evacuate: Immediately evacuate non-essential personnel from the area.
 - Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
 - Don PPE: Wear the appropriate PPE as outlined above.
 - Contain: For a solid spill, carefully cover the spill with an absorbent material to prevent dust from becoming airborne.
 - Collect: Gently sweep the absorbed material into a labeled, sealed container for hazardous waste. Avoid creating dust.
 - Decontaminate: Decontaminate the spill area as described above.

By adhering to these stringent safety protocols, researchers can minimize the risks associated with handling the potent compound **5-Nitro-2-furonitrile**, ensuring a safe and compliant laboratory environment.

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